

# tricosane solubility vs shorter chain alkanes

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## Compound Focus: Tricosane

CAS No.: 638-67-5

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## Solubility Trends and Data

The solubility of n-alkanes in organic solvents is not ideal and is strongly influenced by the chain length of the alkane and the temperature.

- **Effect of Chain Length:** A key study illustrates that for a given temperature, the solubility of n-alkanes in a solvent like toluene drops significantly as the chain length increases [1]. For example, achieving the same solubility level requires a temperature approximately **40°C higher for C44H90** than for C24H50 [1]. While specific data for C23 is not in this series, it follows this same trend, placing its solubility between that of shorter (C20) and longer (C24+) alkanes.
- **Solubility in Supercritical CO<sub>2</sub>:** The solubility of heavy alkanes like **tricosane** is also important in processes like enhanced oil recovery. The data below shows the solubility (mole fraction) of **tricosane** in supercritical carbon dioxide at different pressures and temperatures [2].

Temperature (K)	Pressure (MPa)	Solubility of Tricosane (Mole Fraction)
323.15	10.07	0.00346
323.15	20.01	0.01270
323.15	34.88	0.06000
343.15	10.01	0.00655
343.15	20.00	0.02210

Temperature (K)	Pressure (MPa)	Solubility of Tricosane (Mole Fraction)
343.15	30.13	0.07100

This data demonstrates that solubility increases with both pressure and temperature in supercritical CO<sub>2</sub> [2].

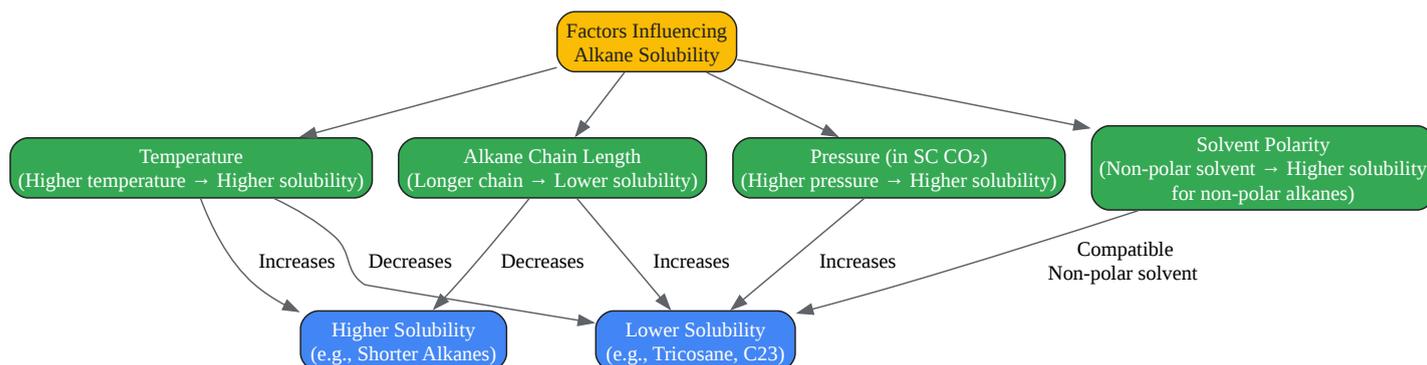
## Experimental Protocols

The methods for determining alkane solubility depend on the state of the system (liquid or solid).

- **Cloud-Point Measurement for Liquid Systems:** This is a standard method for determining the solubility of a solid wax (like **tricosane**) in a liquid solvent.
  - A mixture of the alkane and solvent is prepared at a temperature where the alkane is fully dissolved.
  - The solution is cooled at a controlled rate while being stirred.
  - The temperature at which the first wax crystals appear, causing the solution to become cloudy, is recorded as the cloud-point temperature ( $T_{CP}$ ) [3].
  - This temperature corresponds to the solubility limit for that specific concentration. This method follows standardized procedures like **ASTM D2500** [3].
- **Dissolution Temperature Measurement:** Another method involves heating a fixed-concentration mixture at a slow rate with thorough mixing. The temperature at which the last wax crystal dissolves is recorded as the dissolution temperature, which is equivalent to the equilibrium solubility at that concentration [1].
- **Vapor-Liquid Equilibrium (VLE) for Gaseous Solvents:** For systems with supercritical or gaseous solvents (like CO<sub>2</sub>), an isothermal method is used. A high-pressure optical cell is filled with the mixture, and the pressure is varied at a constant temperature. The pressures and compositions at which phase changes (e.g., bubble point, dew point) occur are carefully recorded to construct the phase equilibrium (PT<sub>xy</sub>) data [2].

## Key Factors Influencing Solubility

The following diagram summarizes the main factors that govern the solubility of n-alkanes like **tricosane**.



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## Summary for Researchers

In summary, for researchers and scientists:

- **General Solubility:** **Tricosane** is a long-chain, non-polar alkane. It is **insoluble in water** but soluble in non-polar organic solvents like toluene, hexane, and benzene [4]. Its solubility is lower than that of alkanes with fewer carbon atoms [1].
- **Key Driver:** The melting point of the alkane, which increases with chain length, is a critical factor. Higher melting points generally correlate with lower solubility [1].
- **Modeling:** Accurate prediction of alkane solubility, especially for asymmetric mixtures like **tricosane** + CO<sub>2</sub>, often requires advanced equations of state like **PC-SAFT** [2].

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## References

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